

Enmetazobactam and Avibactam: An In Vitro Comparative Analysis of Beta-Lactamase Inhibition

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Compound of Interest

Compound Name: *Enmetazobactam*

Cat. No.: *B1664276*

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For researchers, scientists, and drug development professionals, this guide provides an objective in vitro comparison of two key beta-lactamase inhibitors: **enmetazobactam** and avibactam. The following sections detail their mechanisms of action, inhibitory profiles against various beta-lactamases, and the experimental protocols used to derive these findings.

Executive Summary

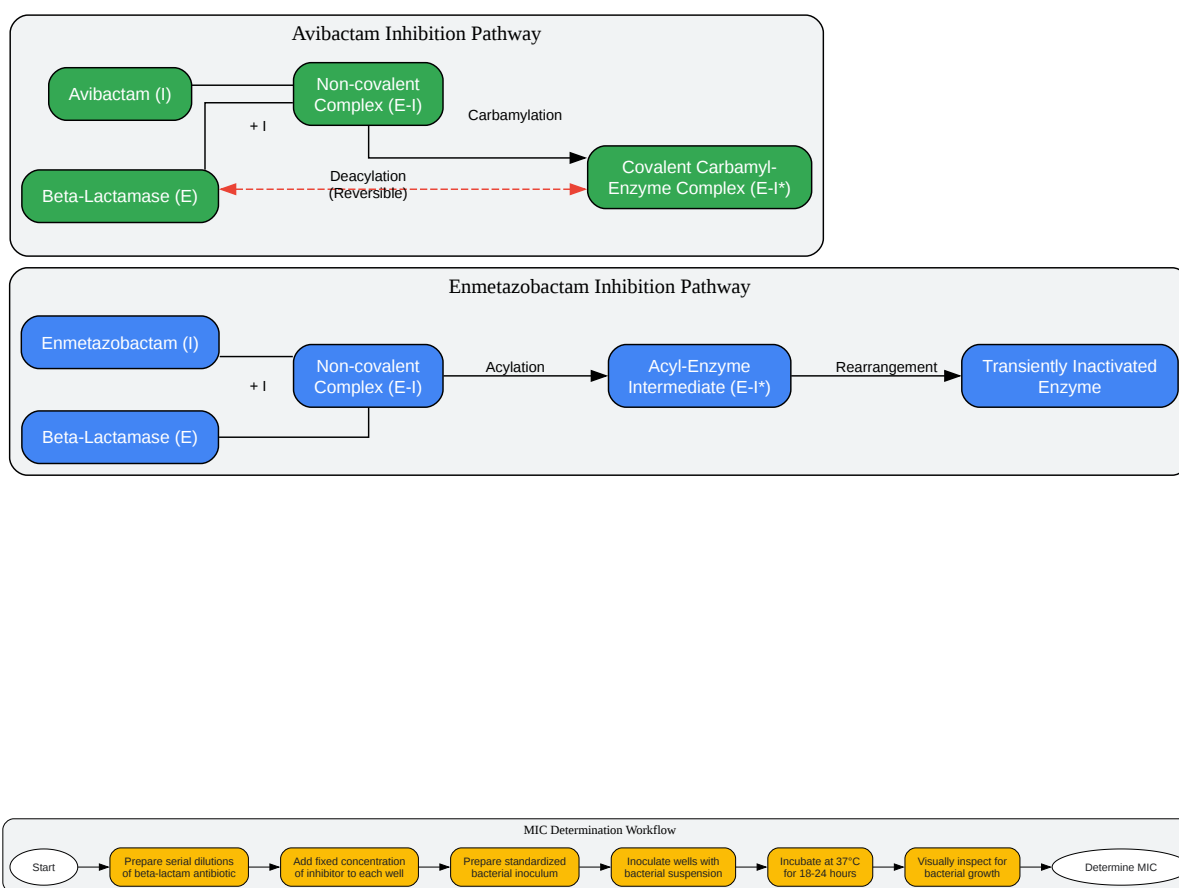
Enmetazobactam, a novel penicillanic acid sulfone, and avibactam, a non- β -lactam diazabicyclooctane, are potent inhibitors of serine beta-lactamases, crucial tools in combating antibiotic resistance in Gram-negative bacteria. While both inhibitors are effective, they exhibit distinct inhibitory profiles and mechanisms. Avibactam generally demonstrates broader activity, inhibiting Class A, C, and some Class D enzymes, whereas **enmetazobactam**'s primary strength lies in its potent inhibition of Class A extended-spectrum β -lactamases (ESBLs). This guide presents a compilation of in vitro data to facilitate a direct comparison of their performance.

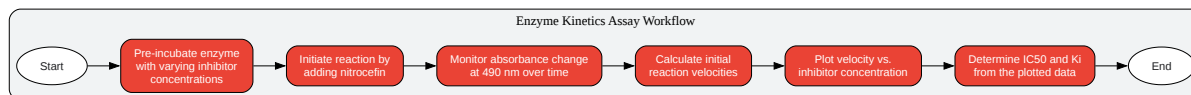
Mechanism of Action

Both **enmetazobactam** and avibactam function by covalently binding to the active site serine of beta-lactamase enzymes, thereby preventing the hydrolysis of co-administered beta-lactam antibiotics. However, the nature of this binding and the subsequent steps differ significantly.

Enmetazobactam acts as a mechanism-based inhibitor. Upon acylation of the active site serine, the inhibitor undergoes a series of chemical rearrangements, leading to a transiently stable, inactivated enzyme-inhibitor complex.

Avibactam, on the other hand, forms a reversible covalent bond with the beta-lactamase. This unique mechanism allows avibactam to be released from the enzyme, potentially enabling it to inhibit multiple enzyme molecules.





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- To cite this document: BenchChem. [Enmetazobactam and Avibactam: An In Vitro Comparative Analysis of Beta-Lactamase Inhibition]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1664276#in-vitro-comparison-of-enmetazobactam-and-avibactam>]

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